

An In-depth Technical Guide to 1,3-Dimethyl-1H-pyrazole-4-sulfonamide

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Compound of Interest

Compound Name: 1,3-Dimethyl-1H-pyrazole-4-sulfonamide

Cat. No.: B1356517

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethyl-1H-pyrazole-4-sulfonamide is a heterocyclic organic compound that incorporates both a pyrazole ring system and a sulfonamide functional group. The pyrazole moiety, a five-membered aromatic ring with two adjacent nitrogen atoms, is a well-established pharmacophore found in a variety of commercially available drugs, including the anti-inflammatory celecoxib and the erectile dysfunction medication sildenafil.[1] Similarly, the sulfonamide group is a cornerstone of medicinal chemistry, renowned for its broad spectrum of pharmacological activities, including antibacterial, antiviral, and anticancer properties.[1] The strategic combination of these two scaffolds in **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** makes it a molecule of significant interest in medicinal chemistry and drug discovery, serving as a versatile building block for the synthesis of novel therapeutic agents.[1] This technical guide provides a comprehensive overview of its structure, properties, and synthesis, with a focus on experimental details and potential biological relevance.

Molecular Structure and Properties

The chemical structure of **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** consists of a pyrazole ring methylated at the N1 and C3 positions, with a sulfonamide group attached at the C4 position.

Structure:

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** is presented in the table below. The data is a combination of computed values and information from chemical suppliers.

Property	Value	Source
IUPAC Name	1,3-dimethyl-1H-pyrazole-4-sulfonamide	PubChem
CAS Number	88398-53-2	[1]
Molecular Formula	C ₅ H ₉ N ₃ O ₂ S	[1]
Molecular Weight	175.21 g/mol	[1]
Appearance	Typically a solid at room temperature	[CymitQuimica]
Solubility	Soluble in polar solvents	[CymitQuimica]
XLogP3	-0.8	PubChem
Polar Surface Area	86.4 Å ²	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Elemental Composition	C: 34.27%, H: 5.18%, N: 23.98%, O: 18.26%, S: 18.30%	[1]

Spectroscopic Data (Expected):

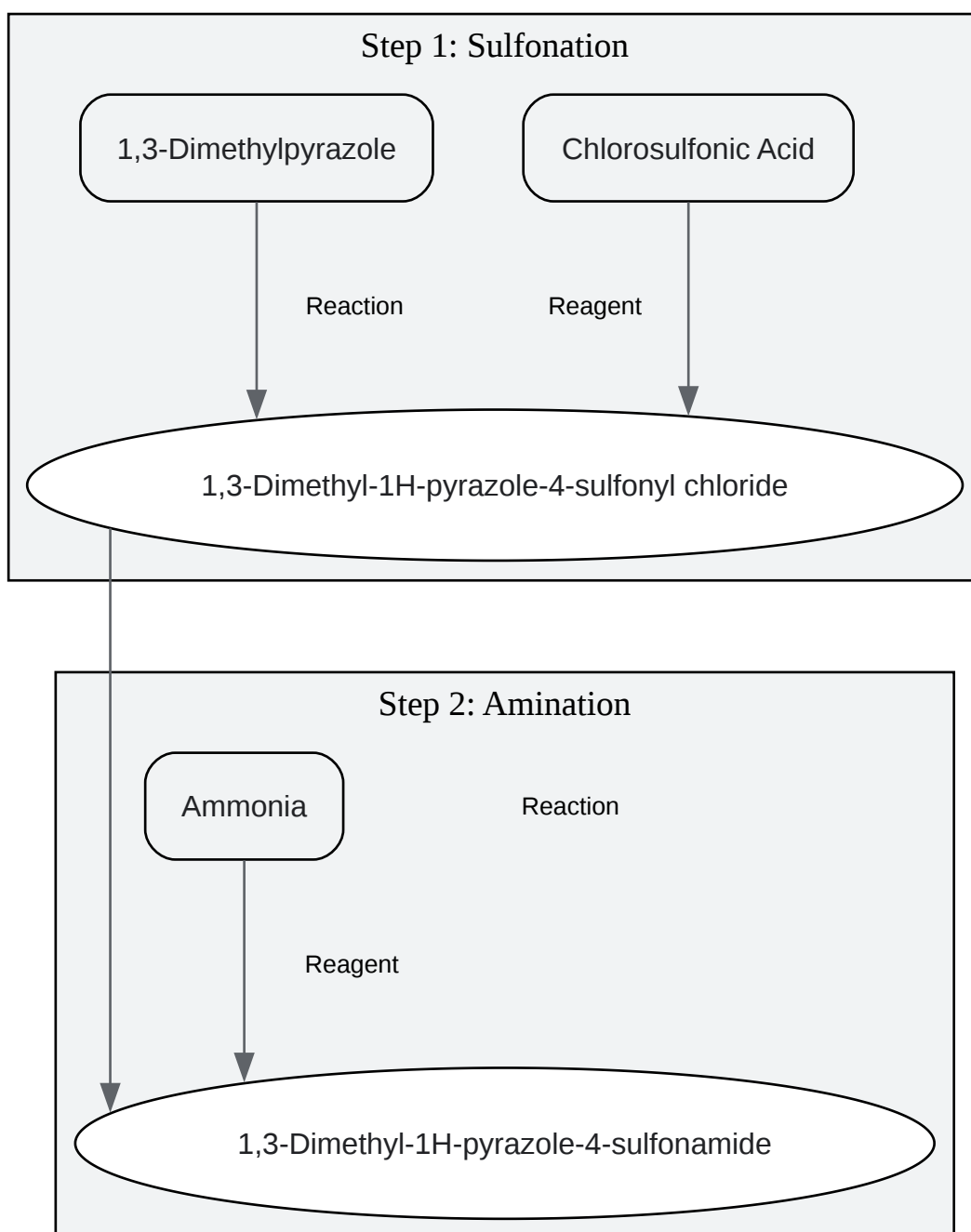
- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the two methyl groups (one on the nitrogen and one on the carbon of the pyrazole ring), the proton on the pyrazole ring, and the protons of the sulfonamide NH₂ group.[1]

- ^{13}C NMR: The carbon NMR spectrum will provide information about the carbon framework of the molecule.
- FT-IR: Key absorption bands would be anticipated for the N-H stretching of the sulfonamide group (around $3300\text{--}3500\text{ cm}^{-1}$), C=N and C=C bond stretching within the pyrazole ring ($1500\text{--}1600\text{ cm}^{-1}$), and the asymmetric and symmetric stretching of the S=O bonds in the sulfonyl group.[\[1\]](#)
- Mass Spectrometry: For a monoisotopic mass of 175.04154771 Da , the expected protonated molecule $[\text{M}+\text{H}]^+$ would have an m/z of approximately 176.0488 .[\[1\]](#)

Synthesis

The primary synthetic route to **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** is a two-step process that involves the sulfonation of the 1,3-dimethylpyrazole precursor, followed by amination of the resulting sulfonyl chloride.[\[1\]](#)

Experimental Workflow



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Caption: General synthetic workflow for **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**.

Detailed Experimental Protocols

The following protocols are based on established methods for the synthesis of similar pyrazole-4-sulfonamide derivatives and can be adapted for the preparation of **1,3-Dimethyl-1H-**

pyrazole-4-sulfonamide.**Step 1: Synthesis of 1,3-Dimethyl-1H-pyrazole-4-sulfonyl chloride**

This procedure is adapted from the sulfonylation of 1,3,5-trimethyl-1H-pyrazole.

- Materials:
 - 1,3-Dimethylpyrazole
 - Chlorosulfonic acid
 - Chloroform
 - Thionyl chloride
- Procedure:
 - In a fume hood, a solution of 1,3-dimethylpyrazole (1 equivalent) in chloroform is prepared.
 - This solution is added dropwise to a stirred solution of chlorosulfonic acid (5.5 equivalents) in chloroform at 0 °C under a nitrogen atmosphere.
 - The reaction mixture is then heated to 60 °C and stirred for 10 hours.
 - Thionyl chloride (1.3 equivalents) is added to the reaction mixture at 60 °C over a period of 20 minutes.
 - The mixture is stirred for an additional 2 hours at 60 °C.
 - The reaction progress is monitored by thin-layer chromatography (TLC).
 - Upon completion, the reaction mixture is carefully poured onto crushed ice.
 - The organic layer is separated, and the aqueous layer is extracted with chloroform.
 - The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield crude 1,3-Dimethyl-1H-pyrazole-4-

sulfonyl chloride.

- Purification can be achieved by column chromatography on silica gel.

Step 2: Synthesis of **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**

This is a nucleophilic substitution reaction where the sulfonyl chloride is treated with ammonia.

[1]

- Materials:
 - 1,3-Dimethyl-1H-pyrazole-4-sulfonyl chloride
 - Aqueous ammonia solution (e.g., 28-30%)
 - Dichloromethane
- Procedure:
 - 1,3-Dimethyl-1H-pyrazole-4-sulfonyl chloride (1 equivalent) is dissolved in dichloromethane.
 - The solution is cooled to 0 °C in an ice bath.
 - Aqueous ammonia solution is added dropwise with vigorous stirring.
 - The reaction mixture is allowed to warm to room temperature and stirred for several hours.
 - The progress of the reaction is monitored by TLC.
 - After completion, the organic layer is separated, washed with water and brine, and dried over anhydrous sodium sulfate.
 - The solvent is removed under reduced pressure to yield the crude product.
 - The crude **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** can be purified by recrystallization or column chromatography.

Biological Activity and Signaling Pathways

While specific biological studies on **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** are not extensively reported in the literature, the well-documented pharmacological activities of the pyrazole and sulfonamide scaffolds suggest its potential as a bioactive molecule.

Potential Therapeutic Areas

Derivatives of pyrazole-4-sulfonamides have been investigated for their antiproliferative activity. For instance, various N-substituted 3,5-dimethyl- and 1,3,5-trimethyl-1H-pyrazole-4-sulfonamides have been synthesized and tested for their in vitro activity against cancer cell lines. This suggests that **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** could serve as a valuable scaffold for the development of novel anticancer agents.

The sulfonamide moiety is a known inhibitor of various enzymes, and it is plausible that **1,3-Dimethyl-1H-pyrazole-4-sulfonamide** and its derivatives could target specific enzymes implicated in disease pathways.

Logical Relationship for Drug Discovery



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Caption: Drug discovery workflow starting from the core scaffold.

At present, no specific signaling pathways have been elucidated for **1,3-Dimethyl-1H-pyrazole-4-sulfonamide**. Future research in this area would be crucial to understand its mechanism of action and to guide the rational design of more potent and selective analogs.

Conclusion

1,3-Dimethyl-1H-pyrazole-4-sulfonamide is a promising molecular scaffold that combines the favorable pharmacological properties of both pyrazole and sulfonamide moieties. Its synthesis is achievable through a straightforward two-step process. While its specific biological activities are yet to be fully explored, the known antiproliferative effects of its derivatives highlight its potential as a valuable starting point for the development of new therapeutic agents. Further research is warranted to elucidate its precise mechanism of action and to explore its efficacy in various disease models. This in-depth guide provides a solid foundation for researchers and scientists interested in harnessing the potential of this versatile compound.

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References

- 1. 1,3-Dimethyl-1H-pyrazole-4-sulfonamide | 88398-53-2 | Benchchem [benchchem.com]
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